

8-Azaspiro[4.5]decane Hydrochloride: A Technical Overview

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Compound of Interest

Compound Name: 8-Azaspiro[4.5]decane
hydrochloride

Cat. No.: B184460

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **8-Azaspiro[4.5]decane hydrochloride**, a heterocyclic organic compound with applications in pharmaceutical research and development. This document consolidates key data, including its chemical identifier, physical and chemical properties, and its role as a building block in the synthesis of novel therapeutic agents.

Chemical Identification

The unique identifier for **8-Azaspiro[4.5]decane hydrochloride** is its CAS (Chemical Abstracts Service) number, which is essential for unambiguous identification in databases and publications.

Compound Name	CAS Number
8-Azaspiro[4.5]decane hydrochloride	1123-30-4[1][2]

Physicochemical Properties

The following table summarizes the key physical and chemical properties of 8-Azaspiro[4.5]decane and its hydrochloride salt. These properties are critical for its handling, storage, and application in chemical synthesis.

Property	Value	Source
8-Azaspiro[4.5]decane (Free Base)		
Molecular Formula	C9H17N	[3]
Molecular Weight	139.24 g/mol	[3]
Boiling Point	205.7°C at 760 mmHg	[4][5]
Density	0.94 g/cm ³	[4][5]
Refractive Index	1.496	[5]
InChIKey	AXMNGEUJXLXFRY-UHFFFAOYSA-N	[3][4]
SMILES	C1CCC2(C1)CCNCC2	[3][4]
8-Azaspiro[4.5]decane hydrochloride		
Storage Temperature	Inert atmosphere, 2-8°C	[6]

Applications in Research and Development

8-Azaspiro[4.5]decane hydrochloride serves as a crucial intermediate in the synthesis of various compounds, particularly in the development of novel pharmaceuticals.

One notable application is in the preparation of pyrazolecarboxamides, which are investigated as Factor Xa inhibitors[1]. Factor Xa is a key enzyme in the coagulation cascade, making its inhibitors important targets for the development of anticoagulant drugs.

The spirocyclic core of 8-Azaspiro[4.5]decane is a valuable scaffold in medicinal chemistry, offering a three-dimensional structure that can be exploited to design molecules with high affinity and selectivity for biological targets.

Synthesis and Experimental Protocols

The synthesis of 8-azaspiro[4.5]decane derivatives is an active area of research. While specific, detailed experimental protocols for the hydrochloride salt were not found in the initial search, a patented method for a related dione compound provides insight into the general synthetic strategies that might be employed.

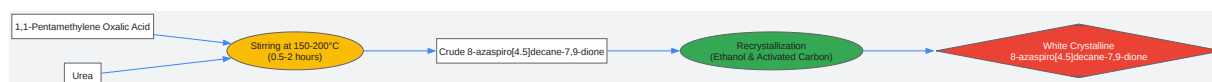
A patented method for preparing 8-azaspiro[4.5]decane-7,9-dione involves the reaction of 1,1-pentamethylene oxalic acid and urea[7]. The key steps are:

- Reaction: 1,1-pentamethylene oxalic acid and urea are reacted in a 1:1.1 to 1:1.6 molar ratio.
- Conditions: The mixture is stirred at 150-200°C for 0.5-2 hours.
- Purification: The crude product is recrystallized from ethanol and activated carbon (30-60%) to yield the final product[7].

This example illustrates a potential synthetic route to the core spirocyclic structure, which could then be further modified to produce 8-Azaspiro[4.5]decane and its hydrochloride salt.

Logical Relationship of Synthesis

The following diagram illustrates the general logical flow for the synthesis of the related 8-azaspiro[4.5]decane-7,9-dione, highlighting the key reactants and conditions.



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Synthetic pathway for 8-azaspiro[4.5]decane-7,9-dione.

Safety Information

For detailed safety information, it is crucial to consult the Safety Data Sheet (SDS) provided by the supplier. A safety data sheet for **8-Azaspiro[4.5]decane hydrochloride** is available from suppliers like ChemicalBook[2]. General safety precautions include using the substance in a well-ventilated area, avoiding contact with skin and eyes, and wearing appropriate personal protective equipment (PPE) such as gloves and safety glasses.

This document is intended for informational purposes for research and development professionals. Always refer to the specific product documentation and safety data sheets from your supplier before handling this chemical.

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